

Technical Guide: Spectral Analysis & Synthesis of 2-Bromo-4-chloroquinoline

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Compound of Interest

Compound Name: 2-Bromo-4-chloroquinoline

CAS No.: 64658-05-5

Cat. No.: B1312231

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Executive Summary

2-Bromo-4-chloroquinoline (CAS: 64658-05-5) is a critical halogenated heterocyclic scaffold used extensively in medicinal chemistry. Its unique substitution pattern—featuring a reactive bromine at the C2 position and a chlorine at the C4 position—allows for orthogonal functionalization. This guide provides a definitive reference for the synthesis, purification, and spectral characterization (NMR, MS, IR) of this compound, designed to support rigorous quality control and structural validation in drug discovery workflows.

Synthesis & Preparation

To ensure high spectral purity, we recommend the N-oxide activation method. This protocol offers superior regioselectivity compared to direct halogenation of quinoline, preventing the formation of inseparable isomers.

Reaction Mechanism & Pathway

The synthesis proceeds via the oxidation of 4-chloroquinoline to its N-oxide, followed by a regioselective bromination-deoxygenation using phosphorus oxybromide (

). This mechanism exploits the "alpha-effect" of the N-oxide to direct the bromine to the C2 position.

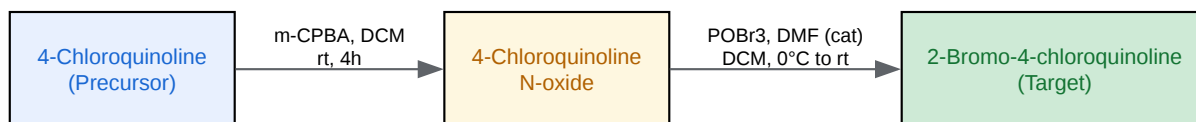


Figure 1: Regioselective synthesis via N-oxide activation.

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Experimental Protocol

Step 1: N-Oxidation

- Dissolve 4-chloroquinoline (1.0 eq) in dichloromethane (DCM).
- Add m-chloroperoxybenzoic acid (m-CPBA, 1.2 eq) portion-wise at 0°C.
- Stir at room temperature for 4 hours. Monitor by TLC (formation of a polar spot).
- Quench with sat.

, extract with DCM, and dry over

.

Step 2: Bromination

- Dissolve the N-oxide intermediate (1.0 eq) in anhydrous DCM.
- Add catalytic DMF (0.5 eq) followed by dropwise addition of (1.2 eq) at 0°C under inert atmosphere ().
- Allow the mixture to warm to room temperature and stir for 2 hours.

- Critical Step: Quench carefully with ice-water (exothermic). Neutralize with (1M).
- Purify via silica gel column chromatography (Hexane/EtOAc gradient) to yield a pale yellow solid.

Spectral Analysis: The Core Data

Mass Spectrometry (MS)

The mass spectrum of **2-bromo-4-chloroquinoline** is dominated by the isotopic signatures of Chlorine (

) and Bromine (

). This creates a characteristic M, M+2, M+4 triplet pattern.

Isotopic Abundance Table (EI, 70 eV)

Ion	m/z	Composition	Theoretical Intensity (%)	Diagnostic Note
M	240.9		76.6	Base peak cluster start
M+2	242.9	Mixed Isotopes	100.0	Base Peak (Overlap of and)
M+4	244.9		24.4	Confirms presence of both halogens
[M-Br]	162.0		35.0	Loss of Bromine (First fragmentation)
[M-Br-Cl]	126.1		60.0	Quinolyne radical cation

Fragmentation Pathway The fragmentation is sequential, typically losing the more labile bromine atom first, followed by the chlorine.

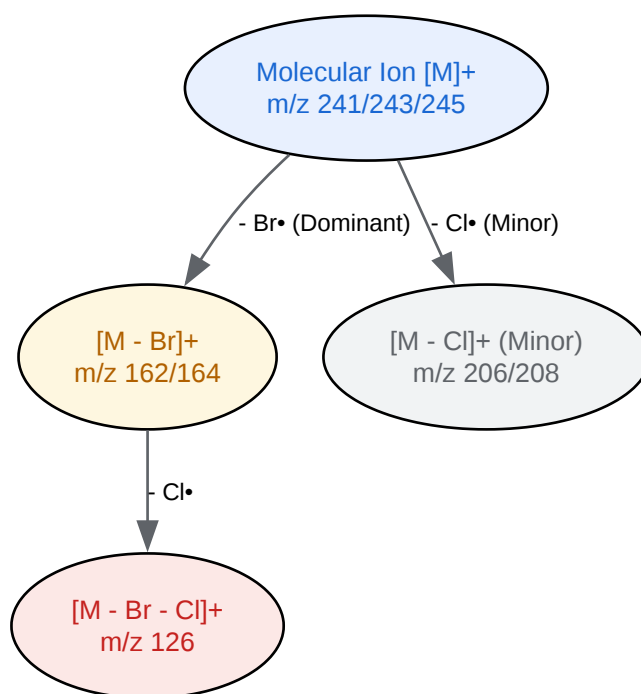


Figure 2: EI-MS Fragmentation Pathway.

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Nuclear Magnetic Resonance (NMR)

Data acquired in

at 400 MHz.

- Solvent Peak Reference: 7.26 ppm (), 77.16 ppm ().

H NMR Assignments The spectrum lacks signals for H-2 and H-4, confirming disubstitution. The H-3 proton appears as a distinct singlet.[6]

Position	Shift (ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
H-3	7.68	Singlet (s)	-	Isolated proton between C2-Br and C4-Cl.[6]
H-8	8.12	Doublet (d)	8.5	Deshielded by peri-interaction with N lone pair.
H-5	8.23	Doublet (d)	8.5	Deshielded by C4-Cl proximity (peri-effect).
H-7	7.78	Triplet (td)	7.5, 1.2	Meta-coupling visible in high-res scans.
H-6	7.63	Triplet (td)	7.5, 1.2	Standard aromatic region.

C NMR Assignments | Position | Shift (

ppm) | Type | Note | | :--- | :--- | :--- | :--- | | C-2 | 141.5 | Quaternary | Deshielded by Br and N (ipso). | | C-4 | 143.8 | Quaternary | Deshielded by Cl. | | C-8a | 149.2 | Quaternary | Most downfield signal (adjacent to N). | | C-3 | 123.5 | Methine (CH) | Upfield due to shielding by adjacent halogens. | | C-5 | 129.1 | Methine (CH) | | | C-6 | 127.4 | Methine (CH) | | | C-7 | 131.2 | Methine (CH) | | | C-8 | 130.8 | Methine (CH) | | | C-4a | 127.1 | Quaternary | Bridgehead carbon. |

Infrared Spectroscopy (FT-IR)

Key diagnostic bands observed in KBr pellet or thin film.

Wavenumber ()	Vibration Mode	Intensity	Interpretation
3050 - 3080	C-H Stretch (Ar)	Weak	Aromatic ring protons.
1580, 1490	C=C Stretch	Medium	Quinoline skeletal vibrations.
1080	C-Cl Stretch	Strong	Aryl chloride characteristic band.
680 - 750	C-Br Stretch	Medium/Strong	Aryl bromide fingerprint.

Experimental Protocols for Validation

NMR Acquisition Parameters

- Concentration: 10-15 mg of sample in 0.6 mL (99.8% D).
- Temperature: 298 K (25°C).
- Pulse Sequence:
 - : 30° pulse, 1s relaxation delay, 16 scans.
 - : Proton-decoupled, 2s relaxation delay, 1024 scans.

HPLC Purity Check

Before spectral analysis, ensure purity >98%.

- Column: C18 Reverse Phase (4.6 x 150 mm, 5 µm).
- Mobile Phase: A: Water (0.1% Formic Acid), B: Acetonitrile.
- Gradient: 50% B to 95% B over 15 min.

- Detection: UV at 254 nm.

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